

Isocomene as a tricyclic sesquiterpene natural product

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Compound of Interest

Compound Name: *Isocomene*

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Isocomene: A Tricyclic Sesquiterpene Natural Product

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Isocomene is a tricyclic sesquiterpene natural product first isolated from the perennial herb *Isocoma wrightii* by Zalkow and colleagues in 1977.^{[1][2]} Its unique and complex molecular architecture, characterized by three fused cyclopentane rings, has made it a compelling target for total synthesis and a subject of interest for its potential biological activities. This guide provides a comprehensive overview of **isocomene**, including its physicochemical properties, detailed synthetic protocols, and an exploration of its biological significance.

Physicochemical and Spectroscopic Data

Isocomene is a hydrocarbon with the molecular formula $C_{15}H_{24}$ and a molar mass of $204.357 \text{ g}\cdot\text{mol}^{-1}$.^{[2][3]} The following tables summarize its key physical, chemical, and spectroscopic properties.

Table 1: Physical and Chemical Properties of **Isocomene**

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄	[2][3]
Molar Mass	204.357 g·mol ⁻¹	[2][3]
Appearance	Oily liquid	Inferred from lack of reported melting point
Boiling Point	~571.55 K (calculated)	[4]
Density	Not experimentally reported	-
Optical Rotation	Not reported for the natural product	-

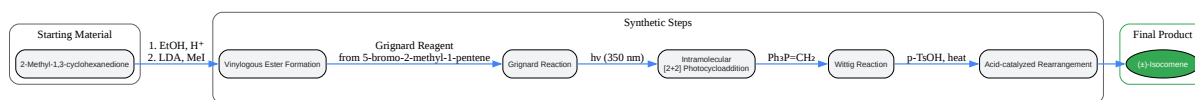
Table 2: Spectroscopic Data for **Isocomene**

Spectroscopy	Key Data	Source
¹ H NMR	Complex methyl region	[2]
¹³ C NMR	Data available from synthetic samples	[2]
IR	3400, 2950, 1460, 1380, 1260, 1180, 1140, 1080, 1050, 960, 920, 900, 800, 760 cm ⁻¹ (for a synthetic precursor)	[2]
Mass Spec.	M ⁺ at m/z 204	Inferred from molecular formula

Total Synthesis of (±)-Isocomene (Pirrung, 1979)

The first total synthesis of racemic **isocomene** was achieved by Michael C. Pirrung in 1979.[2] This elegant synthesis features a key intramolecular [2+2] photocycloaddition to construct the complex tricyclic core.

Synthetic Scheme



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